

# Application Note: Use of Picaridin-d3 in Dermal Absorption Studies

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## Compound of Interest

Compound Name: *Picaridin-d3*

Cat. No.: *B15562514*

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## Introduction

Picaridin is a widely used insect repellent effective against a variety of biting insects. Understanding its dermal absorption characteristics is crucial for assessing its safety and efficacy. Isotope-labeled compounds, such as **Picaridin-d3**, are valuable tools in these studies. The use of a deuterated analog allows for accurate quantification and differentiation from the non-labeled parent compound, which is particularly useful when studying metabolism or when the non-labeled compound is endogenously present. **Picaridin-d3** can serve as an internal standard for the quantification of picaridin by GC- or LC-MS.[1] This application note provides a detailed protocol for conducting in vitro dermal absorption studies of **Picaridin-d3** using Franz diffusion cells, a common method for evaluating the percutaneous penetration of various compounds.[2][3]

In human studies, it has been observed that less than 6% of applied picaridin is absorbed after an 8-hour exposure.[4][5] In contrast, studies on rats have shown a higher absorption rate of approximately 60%.[4][5] The concurrent use of other topical products, such as sunscreens containing oxybenzone, can influence the permeation of picaridin.[6][7] This protocol outlines a

methodology to quantify the dermal absorption of **Picaridin-d3**, providing a framework for researchers to conduct their own assessments.

## Experimental Protocols

### In Vitro Dermal Permeation Study using Franz Diffusion Cells

This protocol is designed to measure the in vitro percutaneous absorption of **Picaridin-d3** through a skin membrane.

Materials:

- **Picaridin-d3**
- Franz diffusion cells
- Human or animal skin membrane (e.g., porcine skin)
- Receptor fluid (e.g., phosphate-buffered saline with a solubility enhancer like Brij® 98)[8]
- Formulation vehicle (e.g., ethanol, lotion base)
- Syringes and needles
- High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) system
- Acetonitrile
- Formic acid
- Water, HPLC grade
- Internal standard (if **Picaridin-d3** is the analyte, a different deuterated analog or a structurally similar compound could be used)

Methodology:

- Preparation of **Picaridin-d3** Formulation:
  - Prepare a solution of **Picaridin-d3** in the desired vehicle at a concentration relevant to commercially available products (e.g., 10-20%).
  - Ensure the formulation is homogenous.
- Skin Membrane Preparation:
  - Excise fresh human or animal skin. If using animal skin, shave the hair carefully.
  - Dermatomed to a uniform thickness (e.g., 300-500  $\mu\text{m}$ ).
  - Visually inspect the skin for any imperfections that might alter its barrier properties.
  - The integrity of the skin can be verified by measuring its transepidermal water loss (TEWL) or electrical resistance.[3]
- Franz Diffusion Cell Assembly:
  - Mount the prepared skin membrane between the donor and receptor chambers of the Franz diffusion cell, with the stratum corneum facing the donor chamber.
  - Fill the receptor chamber with pre-warmed (32°C or 37°C) receptor fluid, ensuring no air bubbles are trapped beneath the skin. The receptor fluid should be continuously stirred.[9]
  - Allow the system to equilibrate for at least 30 minutes.
- Application of **Picaridin-d3** Formulation:
  - Apply a known quantity of the **Picaridin-d3** formulation evenly onto the surface of the skin in the donor chamber.
- Sample Collection:
  - At predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8, 12, and 24 hours), collect an aliquot of the receptor fluid from the sampling arm of the Franz cell.

- Immediately replenish the receptor chamber with an equal volume of fresh, pre-warmed receptor fluid to maintain a constant volume.
- Termination of the Experiment:
  - At the end of the experiment (e.g., 24 hours), disassemble the Franz cell.
  - Wash the surface of the skin with a suitable solvent to remove any unabsorbed formulation.
  - The skin can be further processed to determine the amount of **Picaridin-d3** retained within the different skin layers (stratum corneum, epidermis, and dermis) through methods like tape stripping or heat separation followed by solvent extraction.[9]

## Analytical Method: Quantification of Picaridin-d3 by LC-MS/MS

### Sample Preparation:

- Receptor Fluid Samples: Mix an aliquot of the collected receptor fluid with an equal volume of acetonitrile containing the internal standard to precipitate any proteins. Centrifuge and transfer the supernatant for analysis.
- Skin Extract Samples: Homogenize the separated skin layers in a suitable solvent (e.g., acetonitrile). Centrifuge the homogenate and analyze the supernatant.

### LC-MS/MS Conditions (Example):

- LC Column: A C18 column is commonly used.
- Mobile Phase: A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
- Flow Rate: 0.3-0.5 mL/min.
- Injection Volume: 5-10 µL.

- Mass Spectrometry: Operate in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.
  - Monitor for specific precursor-to-product ion transitions for **Picaridin-d3** and the internal standard.

#### Data Analysis:

- Construct a calibration curve using known concentrations of **Picaridin-d3**.
- Calculate the concentration of **Picaridin-d3** in the collected samples based on the calibration curve.
- The cumulative amount of **Picaridin-d3** permeated through the skin per unit area is plotted against time.
- The steady-state flux (Jss) can be determined from the linear portion of the cumulative permeation curve.
- The permeability coefficient (Kp) can be calculated by dividing the flux by the initial concentration of the drug in the donor chamber.

## Data Presentation

The following tables provide an example of how quantitative data from a **Picaridin-d3** dermal absorption study could be presented.

Table 1: Cumulative Permeation of **Picaridin-d3** Through Human Skin In Vitro

| Time (hours) | Cumulative Amount (µg/cm²) |
|--------------|----------------------------|
| 0            | 0.00                       |
| 1            | 5.2 ± 0.8                  |
| 2            | 12.5 ± 1.5                 |
| 4            | 28.9 ± 3.2                 |
| 6            | 45.1 ± 4.5                 |
| 8            | 62.3 ± 5.9                 |
| 12           | 90.7 ± 8.1                 |
| 24           | 155.4 ± 14.3               |

Values are presented as mean ± standard deviation (n=4).

Table 2: Permeation Parameters of **Picaridin-d3**

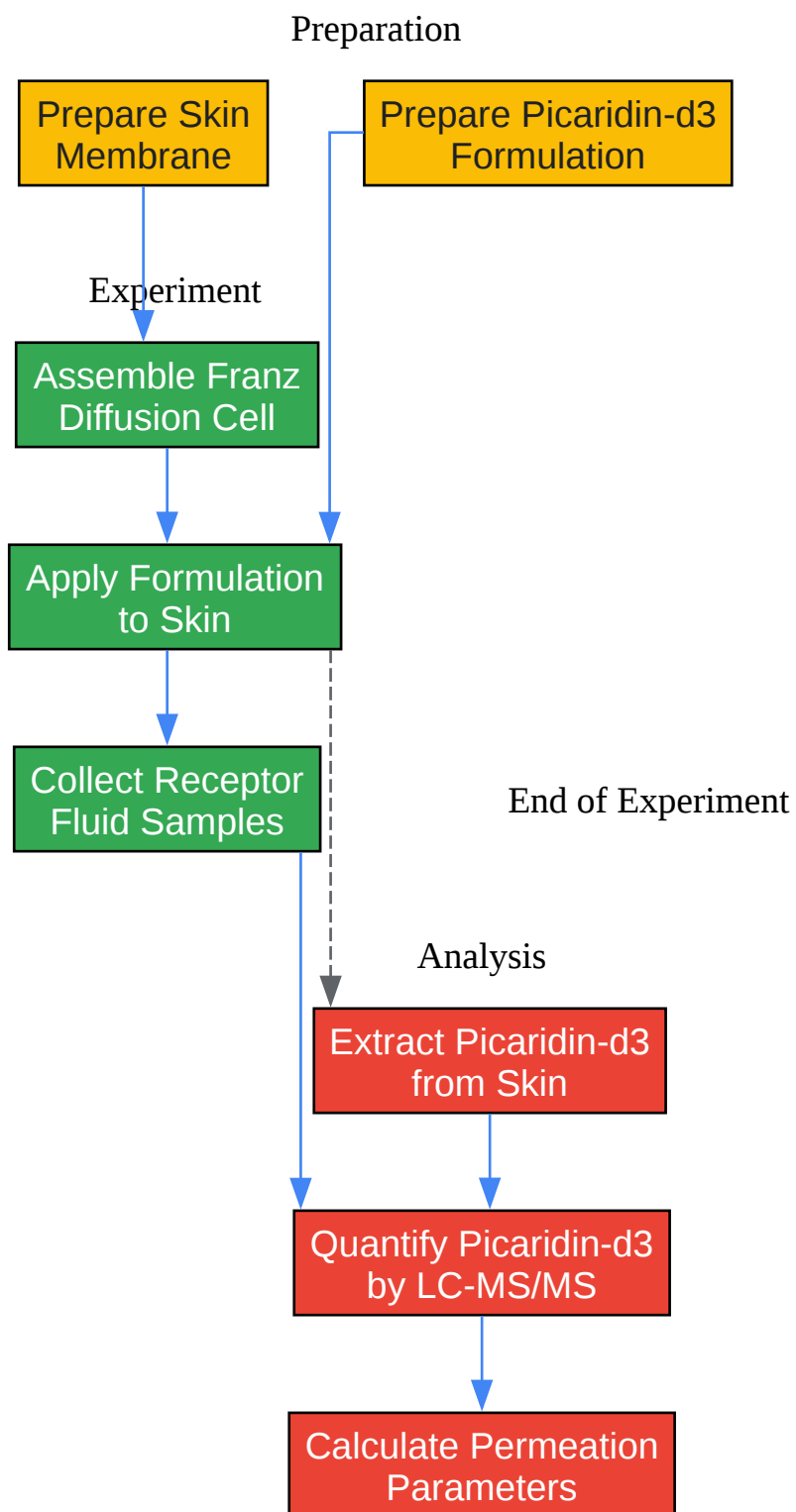
| Parameter                            | Value                  |
|--------------------------------------|------------------------|
| Steady-State Flux (Jss) (µg/cm²/h)   | 6.5                    |
| Permeability Coefficient (Kp) (cm/h) | 6.5 x 10 <sup>-5</sup> |
| Lag Time (h)                         | 0.5                    |

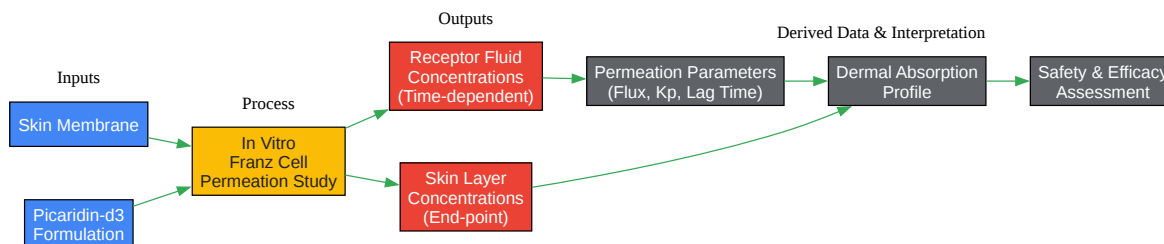
Table 3: Distribution of **Picaridin-d3** in Skin Layers after 24 hours

| Skin Layer      | Picaridin-d3 Concentration (µg/g of tissue) |
|-----------------|---------------------------------------------|
| Stratum Corneum | 250.6 ± 25.1                                |
| Epidermis       | 85.3 ± 9.7                                  |
| Dermis          | 32.1 ± 4.5                                  |

Values are presented as mean  $\pm$  standard deviation (n=4).

## Visualizations





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